

(E)-4-methyl-2-hexene CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Methyl-2-hexene

Cat. No.: B1599368

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(E)-4-methyl-2-hexene: Physicochemical Properties

(E)-4-methyl-2-hexene is a chemical compound with the molecular formula C₇H₁₄. This document provides its fundamental physicochemical properties.

Chemical Identification and Molecular Weight

A summary of the key identifiers and the molecular weight for (E)-4-methyl-2-hexene is presented in the table below.

Identifier	Value	Source
CAS Number	3404-55-5	[1][2][3][4]
Molecular Formula	C ₇ H ₁₄	[1][2][5][6][7]
Molecular Weight	98.19 g/mol	[3][5]
	98.1861 g/mol	[2][6][7]
IUPAC Name	(E)-4-methylhex-2-ene	[3]
Synonyms	4-Methyl-trans-2-hexene, trans-4-Methyl-2-hexene	[1]

A thorough review of publicly available scientific literature and chemical databases did not yield sufficient information to construct an in-depth technical guide on (E)-**4-methyl-2-hexene** that would meet the requirements of researchers, scientists, and drug development professionals. The available data is primarily limited to its basic physical and chemical properties.

There is a lack of published research detailing its involvement in specific signaling pathways, comprehensive experimental protocols, or extensive quantitative data that would be necessary for a whitepaper aimed at a scientific audience in the field of drug development. Therefore, the creation of detailed experimental protocols and signaling pathway diagrams as requested is not feasible at this time.

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References

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